

# Removing non-specific binding of C.I. Acid Yellow 200

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## Compound of Interest

Compound Name: C.I. Acid yellow 200

Cat. No.: B12364771

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## Technical Support Center: C.I. Acid Yellow 200

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing non-specific binding of **C.I. Acid Yellow 200** in experimental settings.

## Frequently Asked Questions (FAQs)

Q1: What is **C.I. Acid Yellow 200** and what are its basic properties?

**C.I. Acid Yellow 200** is a single azo class acid dye.[1] Its chemical formula is  $C_{20}H_{13}ClN_4Na_2O_7S_2$  with a molecular weight of 566.9 g/mol .[1] It is primarily used in the textile industry for dyeing wool.[1] In a research context, its utility might be explored for staining protein-rich structures.

Property	Value
C.I. Name	Acid Yellow 200
Molecular Formula	$C_{20}H_{13}ClN_4Na_2O_7S_2$
Molecular Weight	566.9 g/mol
Dye Class	Single Azo
Primary Application	Wool Dyeing

Q2: What causes non-specific binding of acid dyes like **C.I. Acid Yellow 200**?

Non-specific binding of acid dyes is primarily driven by electrostatic and hydrophobic interactions between the negatively charged dye molecules and various components in a biological sample. Key factors include:

- **Ionic Interactions:** At a low pH, proteins can become protonated, exposing positive charges that attract the anionic acid dye.[\[2\]](#)
- **Hydrophobic Interactions:** The aromatic structures in the dye molecule can interact non-specifically with hydrophobic regions of proteins.
- **Dye Aggregation:** At high concentrations, dye molecules may aggregate and become trapped within the sample matrix.

Q3: How does pH affect the binding of **C.I. Acid Yellow 200**?

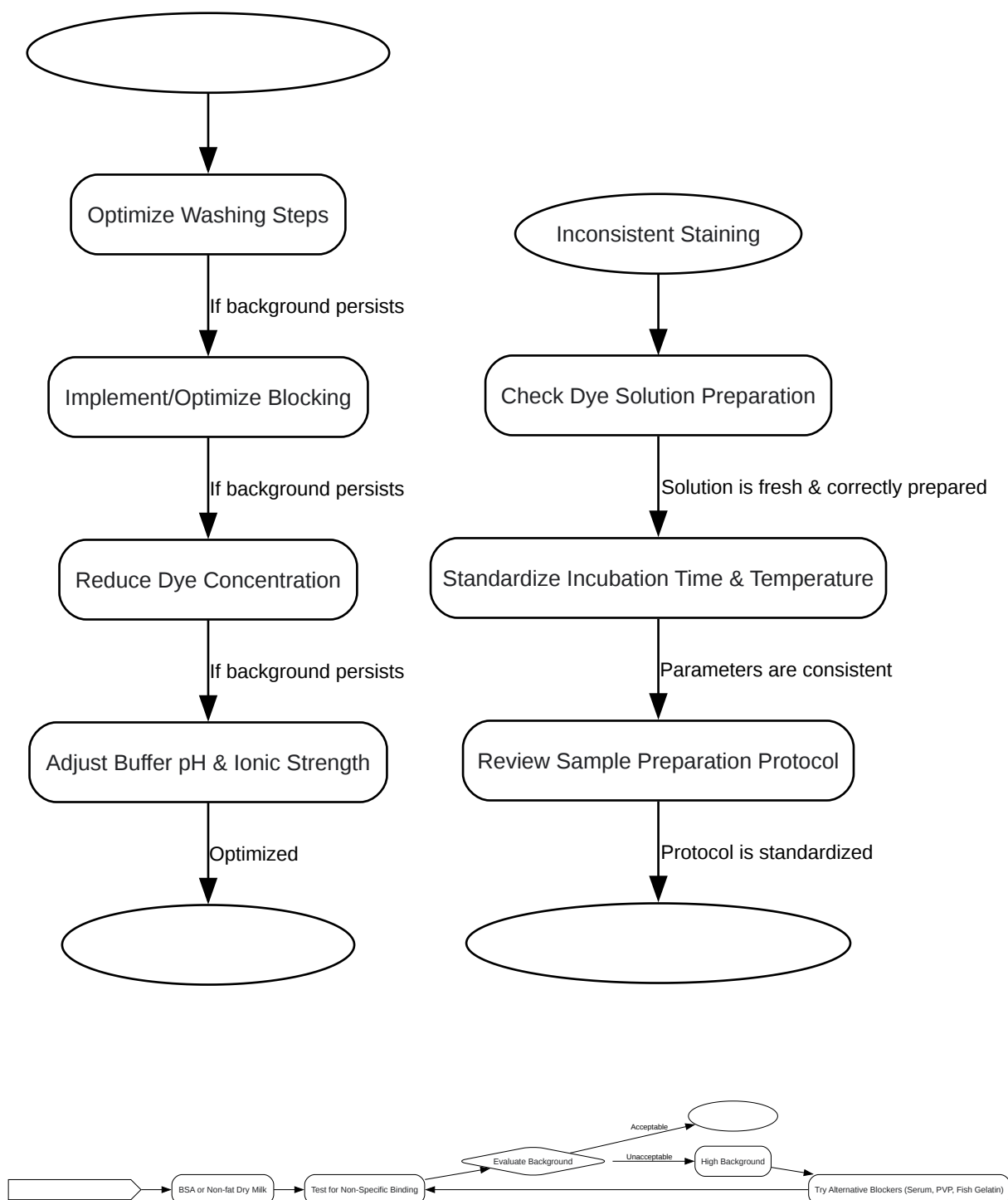
The pH of the staining and washing solutions is a critical factor. Lowering the pH increases the number of positively charged groups on proteins, which can enhance the binding of anionic dyes like **C.I. Acid Yellow 200**.[\[2\]](#) Conversely, raising the pH can decrease binding by increasing the net negative charge of most proteins, leading to electrostatic repulsion.

## Troubleshooting Guides

### Problem 1: High Background Staining

High background staining can obscure specific signals and lead to false-positive results. The following steps can help reduce non-specific binding.

Troubleshooting Workflow for High Background Staining



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## References

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- 2. Effects of pH on staining by dyes - IHC WORLD [ihcworld.com]
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